

Application Notes and Protocols for LEWATIT TP-208 in Copper Hydrometallurgy

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Compound of Interest

Compound Name: LEWATIT TP-208

CAS No.: 126602-47-9

Cat. No.: B1177401

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of LEWATIT® TP-208, a macroporous chelating ion exchange resin with iminodiacetic acid (IDA) functional groups, for the selective recovery of copper from hydrometallurgical solutions. The information is intended to guide researchers and scientists in developing and optimizing copper recovery processes.

Introduction to LEWATIT TP-208

LEWATIT® TP-208 is a weakly acidic, macroporous cation exchange resin based on a styrene-divinylbenzene copolymer. Its iminodiacetic acid functional groups exhibit a high selectivity for heavy metal cations, particularly copper (Cu^{2+}), making it an effective tool for purification and recovery in hydrometallurgy.[1] The resin can be employed for the removal and recovery of heavy metals from process solutions, wastewater streams, and potable water.[1] The selectivity of LEWATIT® TP-208 for various divalent metal cations from neutralized waters follows the order: Copper > Vanadium > Uranium > Lead > Nickel > Zinc > Cadmium > Cobalt > Iron (II) > Beryllium > Manganese > Calcium > Magnesium > Strontium > Barium >>> Sodium.[1][2]

Performance Data

The performance of LEWATIT® TP-208 in copper recovery is influenced by various factors including the pH of the solution, the concentration of copper and competing ions, and the operating conditions of the ion exchange process. The following tables summarize key performance data gathered from dynamic column experiments.

Table 1: Dynamic Sorption Capacity of LEWATIT® TP-208 for Various Metal Ions

Metal Ion	Dynamic Sorption Capacity (g/L of resin)	Reference
Copper (Cu ²⁺)	30.6 ± 1.3	[3][4]
Nickel (Ni ²⁺)	9.1 ± 0.17	[3][4]
Cobalt (Co ²⁺)	1.3 ± 0.08	[3][4]
Iron (Fe ²⁺ /Fe ³⁺)	18.68 - 27.21	

Note: The sorption capacity for iron is highly dependent on the composition of the feed solution.

Table 2: Elution Efficiency of Metals from LEWATIT® TP-208 using 1 M H₂SO₄

Metal Ion	Elution Efficiency (%) with 10 Bed Volumes	Reference
Copper (Cu ²⁺)	97	
Nickel (Ni ²⁺)	83	
Cobalt (Co ²⁺)	99	

Experimental Protocols

The following are detailed protocols for evaluating the performance of LEWATIT® TP-208 for copper recovery in a laboratory setting. These protocols are synthesized from various studies on iminodiacetic acid-based chelating resins.

Resin Pre-conditioning

Before any experimental work, the resin must be properly conditioned to ensure accurate and reproducible results.

- **Swelling and Washing:** Soak the required amount of LEWATIT® TP-208 resin in deionized water for 24 hours to allow for complete swelling.
- **Acid Wash:** Wash the swollen resin with a 1 M solution of hydrochloric acid (HCl) or sulfuric acid (H₂SO₄) for at least 1 hour to protonate the functional groups. This is typically done in a beaker with gentle stirring.
- **Rinsing:** Decant the acid solution and rinse the resin with deionized water until the pH of the decanted water is neutral (pH ~7). This removes any excess acid.
- **Conversion to Na⁺ form (Optional):** For certain applications, it may be beneficial to convert the resin to the sodium (Na⁺) form. This can be achieved by treating the resin with a 1 M sodium hydroxide (NaOH) solution for 1 hour, followed by rinsing with deionized water until the pH is neutral. The product is typically shipped in the Na⁺ form.[5]

Batch Adsorption Experiments

Batch experiments are useful for determining the equilibrium characteristics of the resin, such as its maximum adsorption capacity and the effect of various parameters on copper uptake.

- **Solution Preparation:** Prepare synthetic copper solutions of known concentrations using copper sulfate (CuSO₄·5H₂O) or copper nitrate (Cu(NO₃)₂·3H₂O) dissolved in deionized water. For studies involving competing ions, add the desired concentrations of other metal salts. Adjust the pH of the solutions to the desired value using dilute H₂SO₄ or NaOH.
- **Experimental Setup:**
 - In a series of Erlenmeyer flasks, add a known mass of pre-conditioned LEWATIT® TP-208 (e.g., 1.0 g).
 - To each flask, add a specific volume of the prepared copper solution (e.g., 100 mL).
 - The parameters to be investigated can include:

- pH: Vary the initial pH of the copper solutions (e.g., from 2 to 6).
 - Contact Time: Agitate the flasks for different durations (e.g., from 5 minutes to 24 hours) to determine the time required to reach equilibrium.
 - Initial Copper Concentration: Use copper solutions of varying concentrations (e.g., from 10 mg/L to 1000 mg/L) to determine the adsorption isotherm.
 - Resin Dosage: Vary the amount of resin added to a fixed volume and concentration of copper solution.
- Agitation: Place the flasks on an orbital shaker and agitate at a constant speed (e.g., 150-200 rpm) and temperature.
 - Sampling and Analysis: After the desired contact time, filter the resin from the solution using a syringe filter or filter paper. Analyze the concentration of copper and other metals in the filtrate using a suitable analytical technique such as Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).
 - Data Analysis: Calculate the amount of copper adsorbed per unit mass of resin (q_e , in mg/g) using the following equation:

$$q_e = (C_0 - C_e) * V / m$$

where:

- C_0 is the initial copper concentration (mg/L)
- C_e is the equilibrium copper concentration (mg/L)
- V is the volume of the solution (L)
- m is the mass of the dry resin (g)

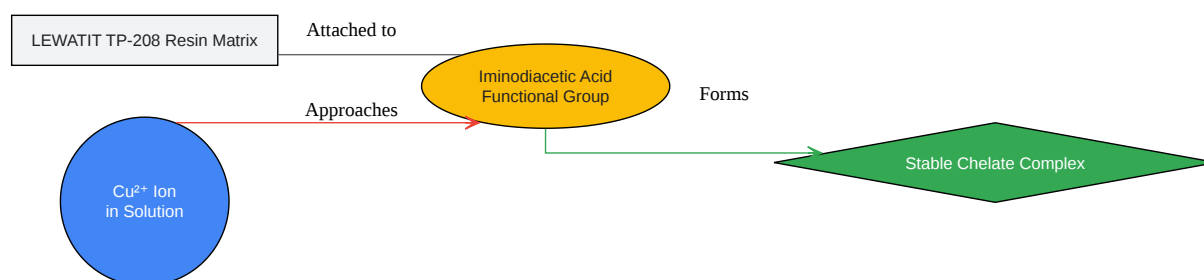
Column Experiments (Dynamic Adsorption)

Column studies simulate the industrial application of ion exchange and provide data on the dynamic performance of the resin, such as breakthrough capacity and elution profiles.

- Column Preparation:
 - Pack a glass or plastic column of a suitable diameter and length with a known amount of pre-conditioned LEWATIT® TP-208 resin to achieve a desired bed height.
 - Ensure there are no air gaps in the resin bed.
 - Pass deionized water through the column in an upflow direction to fluidize the bed and remove any trapped air bubbles, then allow the resin to settle.
- Loading (Adsorption) Phase:
 - Pump the copper-containing feed solution through the column at a constant flow rate (e.g., expressed in bed volumes per hour, BV/h).
 - Collect effluent samples at regular time intervals.
 - Analyze the copper concentration in the effluent samples.
 - Continue the process until the copper concentration in the effluent (C) approaches the influent concentration (C_0), indicating that the resin is saturated. This is known as the breakthrough point.
- Rinsing: After the loading phase, pass deionized water through the column to remove any entrained feed solution.
- Elution (Stripping) Phase:
 - Pump an eluent solution, typically 1 M H_2SO_4 , through the column at a controlled flow rate.
 - Collect the eluate in fractions.
 - Analyze the copper concentration in each fraction to obtain the elution profile.
- Final Rinse and Regeneration: After elution, rinse the column with deionized water to remove the excess eluent. The resin is now regenerated and ready for the next cycle.

Visualizations

Signaling Pathway of Copper Chelation



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Caption: Chelation of a copper ion by the iminodiacetic acid functional group of **LEWATIT TP-208**.

Experimental Workflow for Copper Recovery



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Caption: A typical workflow for copper recovery using **LEWATIT TP-208** in a column setup.

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